

In-depth Technical Guide: Physicochemical Properties and Structure of 2-Tridecylheptadecanal

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Compound of Interest

Compound Name: 2-Tridecylheptadecanal

Cat. No.: B15173055

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

2-Tridecylheptadecanal is a long-chain branched aldehyde. This class of molecules is of interest in various fields, including materials science and biomedicine, due to its unique physical properties and potential biological activities. This document provides a technical overview of the chemical properties and structure of **2-Tridecylheptadecanal**, alongside generalized experimental protocols and potential biological signaling pathways associated with similar long-chain aldehydes.

Chemical Structure and Properties

The structure of **2-Tridecylheptadecanal** features a thirty-carbon backbone with an aldehyde functional group at the first carbon. A tridecyl group is substituted at the second carbon position.

Molecular Formula: C₃₀H₆₀O

Molecular Weight: 436.8 g/mol

Structure:

Caption: Chemical structure of **2-Tridecylheptadecanal**.

Quantitative Physicochemical Data

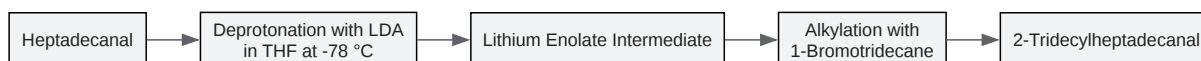
Precise experimental data for **2-Tridecylheptadecanal** is not readily available in public literature. The following table presents estimated properties based on its structure and data from similar long-chain aldehydes.

Property	Estimated Value	Notes
Melting Point	60-70 °C	Expected to be a waxy solid at room temperature due to the long alkyl chains.
Boiling Point	> 400 °C	High boiling point is expected due to the large molecular mass and van der Waals forces.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents (e.g., hexane, chloroform).	The long hydrocarbon chains make the molecule highly nonpolar.
Density	~0.85 g/cm ³	Typical for long-chain hydrocarbons.

Experimental Protocols

Synthesis of 2-Tridecylheptadecanal

A plausible synthetic route for **2-Tridecylheptadecanal** is the α -alkylation of a long-chain aldehyde followed by reduction.



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Caption: A potential synthetic workflow for **2-Tridecylheptadecanal**.

Methodology:

- **Enolate Formation:** Heptadecanal is dissolved in anhydrous tetrahydrofuran (THF) and cooled to $-78\text{ }^{\circ}\text{C}$ under an inert atmosphere (e.g., argon). A solution of lithium diisopropylamide (LDA) in THF is added dropwise to form the lithium enolate.
- **Alkylation:** 1-Bromotridecane is added to the enolate solution at $-78\text{ }^{\circ}\text{C}$. The reaction mixture is allowed to slowly warm to room temperature and stirred overnight.
- **Workup and Purification:** The reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.

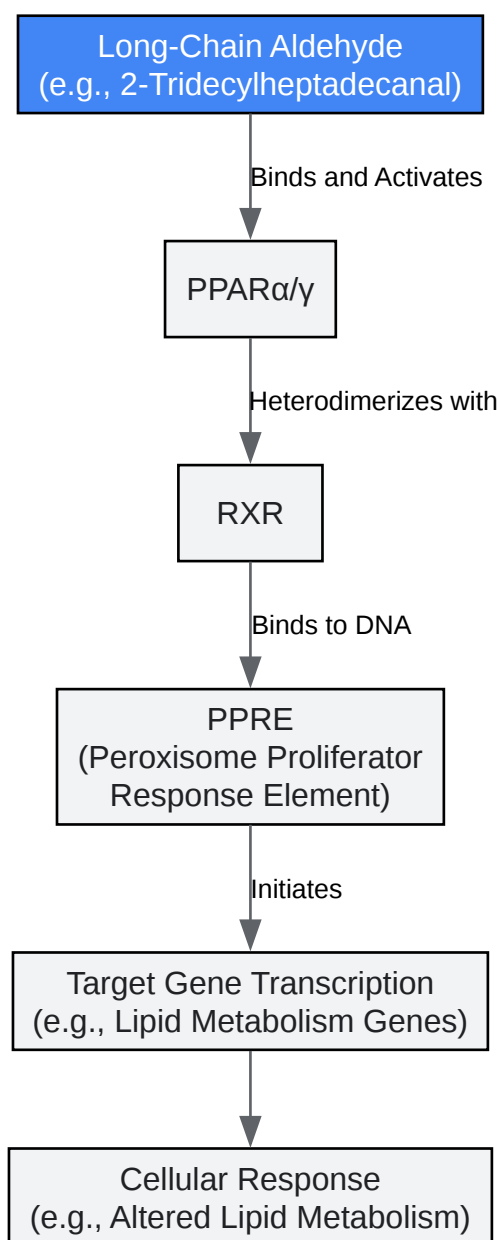
Characterization

The structure and purity of the synthesized **2-Tridecylheptadecanal** would be confirmed using standard analytical techniques.

Technique	Expected Observations
¹ H NMR	A triplet at ~9.7 ppm corresponding to the aldehyde proton. A multiplet around 2.4 ppm for the proton at the α-carbon. A complex series of multiplets between 0.8 and 1.6 ppm for the numerous methylene and methyl protons of the alkyl chains.
¹³ C NMR	A resonance around 205 ppm for the aldehyde carbonyl carbon. A signal around 50 ppm for the α-carbon. Multiple signals in the 10-40 ppm range for the carbons of the alkyl chains.
FT-IR	A strong C=O stretching vibration around 1725 cm ⁻¹ . C-H stretching vibrations around 2920 and 2850 cm ⁻¹ . An aldehyde C-H stretching doublet around 2720 and 2820 cm ⁻¹ .
Mass Spectrometry	A molecular ion peak (M ⁺) corresponding to the molecular weight of the compound. Fragmentation patterns consistent with the loss of alkyl chains.

Potential Biological Activity and Signaling Pathways

While the specific biological functions of **2-Tridecylheptadecanal** are not documented, long-chain aldehydes are known to interact with various biological systems. They can be involved in lipid metabolism and may act as signaling molecules. One potential area of interaction is with peroxisome proliferator-activated receptors (PPARs), which are nuclear receptors that play key roles in lipid and glucose homeostasis.



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Caption: Hypothetical signaling pathway involving a long-chain aldehyde.

Disclaimer: The information provided in this document is based on general chemical principles and data from analogous compounds due to the lack of specific literature on **2-Tridecylheptadecanal**. The experimental protocols and potential biological activities are illustrative and would require experimental validation.

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